

(4-Methylphenoxy)acetyl chloride storage and handling precautions.

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Compound of Interest

Compound Name: (4-Methylphenoxy)acetyl chloride

Cat. No.: B102860

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This guide provides essential information on the safe storage and handling of **(4-Methylphenoxy)acetyl chloride** for researchers, scientists, and professionals in drug development.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **(4-Methylphenoxy)acetyl chloride**?

A1: **(4-Methylphenoxy)acetyl chloride** is a corrosive substance that can cause severe skin burns and eye damage.^[1] Like other acid chlorides, it is expected to react violently with water and be a lachrymator (an irritant that causes tearing). It is crucial to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

Q2: How should I properly store **(4-Methylphenoxy)acetyl chloride**?

A2: Store the container tightly closed in a dry, cool, and well-ventilated place.^{[2][3]} It should be kept away from heat, sparks, open flames, and other ignition sources.^{[2][4]} To prevent degradation and reaction with atmospheric moisture, it is recommended to handle and store it under an inert gas.^{[2][4]}

Q3: What materials are incompatible with **(4-Methylphenoxy)acetyl chloride**?

A3: This compound is incompatible with water, alcohols, amines, strong bases, and oxidizing agents.[3][5] Contact with water can cause a violent reaction, producing hydrochloric acid.[6][7]

Q4: What should I do if I accidentally spill **(4-Methylphenoxy)acetyl chloride**?

A4: In the event of a spill, you should first ensure your own safety by wearing appropriate PPE. Evacuate the immediate area and eliminate all ignition sources.[6][8] For small spills, absorb the chemical with an inert, dry material like vermiculite or dry sand and place it in a sealed container for disposal.[6] Do not use water to clean up the spill.[6] Ensure the area is well-ventilated after the cleanup is complete.[6] For large spills, it is crucial to have a pre-planned emergency procedure.

Troubleshooting Guide

Problem: I observe fumes or a strong, pungent odor when opening the container.

- Cause: The chemical is likely reacting with moisture in the air. Acid chlorides hydrolyze upon contact with water to form hydrochloric acid and the corresponding carboxylic acid, which can appear as fumes.[7]
- Solution: Handle the container in a chemical fume hood with the sash at the lowest practical height. Ensure your respiratory protection is adequate. After dispensing the required amount, blanket the container with an inert gas (like nitrogen or argon) before sealing it tightly.

Problem: The material has changed color or appears to have solidified.

- Cause: This could indicate decomposition or contamination. Prolonged exposure to air and moisture can lead to degradation.
- Solution: Do not use the reagent if you suspect it is contaminated, as this could adversely affect your experiment and potentially create unforeseen hazards. Dispose of the material according to your institution's hazardous waste guidelines.

Problem: I'm not sure what type of gloves to use.

- Solution: Chemical-resistant gloves are required.[2] Materials such as butyl-rubber are often recommended for handling acid chlorides. However, it is essential to consult the glove

manufacturer's compatibility chart for the specific chemical you are using to ensure adequate protection.

Quantitative Data Summary

Parameter	Value	Source
Molecular Formula	C ₉ H ₉ ClO ₂	[1]
Molecular Weight	184.62 g/mol	[1]
Hazard Class	Skin Corrosion 1B	[1]
GHS Hazard Statement	H314: Causes severe skin burns and eye damage	[1]

Experimental Protocols

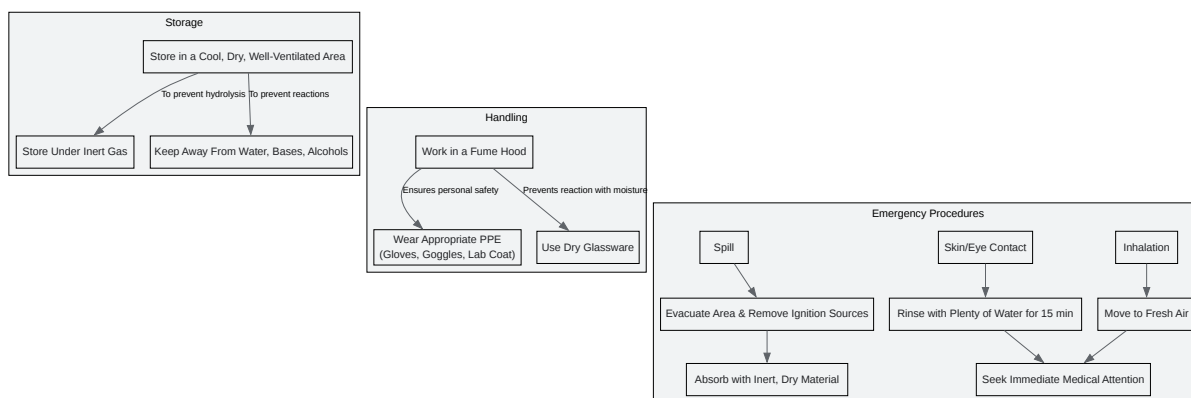
Standard Operating Procedure for an Acylation Reaction

This protocol outlines the safe handling of **(4-Methylphenoxy)acetyl chloride** in a typical acylation reaction.

- Preparation and Precaution:
 - Conduct a thorough risk assessment before beginning the experiment.
 - Ensure a chemical fume hood is certified and functioning correctly.
 - Have an appropriate quenching solution (e.g., a dilute solution of sodium bicarbonate) and spill kit readily available.
 - Wear the required Personal Protective Equipment (PPE):
 - Chemical safety goggles and a face shield.[\[9\]](#)
 - Chemical-resistant gloves (e.g., butyl-rubber).
 - A flame-retardant lab coat.[\[2\]](#)
 - Closed-toe shoes.

- Reaction Setup:
 - Set up the reaction glassware in the chemical fume hood. Ensure all glassware is dry.
 - The reaction should be performed under an inert atmosphere (e.g., nitrogen or argon) to prevent reaction with moisture.
- Dispensing **(4-Methylphenoxy)acetyl chloride**:
 - Before opening the container, ensure the exterior is clean and dry.
 - Slowly and carefully open the container in the fume hood.
 - Use a dry syringe or cannula to transfer the required amount of the liquid reagent to the reaction vessel.
 - Immediately recap the reagent bottle, blanket with inert gas, and seal tightly.
- Reaction Quenching and Work-up:
 - Upon completion of the reaction, quench any remaining **(4-Methylphenoxy)acetyl chloride** by slowly adding the reaction mixture to a cooled, stirred quenching solution. Be aware that this may be an exothermic process.
 - Proceed with the standard work-up procedure.
- Waste Disposal:
 - Dispose of all chemical waste, including contaminated consumables, in appropriately labeled hazardous waste containers according to institutional and local regulations.

Visualizations



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